

4-Nitrobenzylamine hydrochloride physical properties

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Compound of Interest

Compound Name: *4-Nitrobenzylamine hydrochloride*

Cat. No.: *B100060*

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An In-Depth Technical Guide to the Physical Properties of **4-Nitrobenzylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Nitrobenzylamine hydrochloride (CAS No: 18600-42-5) is a key intermediate and reagent in synthetic organic chemistry and pharmaceutical development. A thorough understanding of its physical properties is paramount for its effective handling, application, and the optimization of reaction conditions. This technical guide provides a comprehensive overview of the core physical characteristics of **4-Nitrobenzylamine hydrochloride**, supported by experimental protocols and safety data. The information is structured to offer both quick reference and in-depth insights for laboratory professionals.

Chemical Identity and Molecular Structure

4-Nitrobenzylamine hydrochloride is the hydrochloride salt form of 4-nitrobenzylamine. The presence of the nitro group (-NO₂) on the benzene ring and the protonated amine group (-NH₃⁺Cl⁻) significantly influences its physical and chemical properties, such as solubility and melting point, compared to its free base form.

- IUPAC Name: (4-nitrophenyl)methanamine hydrochloride
- Synonyms: p-Nitrobenzylamine HCl, 4-Nitrobenzylammonium hydrochloride[1][2]

- CAS Number: 18600-42-5[3]
- Molecular Formula: C₇H₉ClN₂O₂[1][4]
- Molecular Weight: 188.61 g/mol [4]

Below is a diagram illustrating the chemical structure of **4-Nitrobenzylamine hydrochloride**.

Caption: 2D structure of **4-Nitrobenzylamine hydrochloride**.

Core Physical Properties

The physical properties of a compound are critical for determining its appropriate storage, handling, and use in experimental setups. **4-Nitrobenzylamine hydrochloride** is typically a stable crystalline solid under standard conditions.[1][5] Key quantitative data are summarized in the table below.

Property	Value	Source(s)
Appearance	White to light yellow powder or crystalline solid	[1][2][3][6]
Melting Point	~265 °C (with decomposition)	[1][7]
Solubility	Water: Almost transparent/Soluble Methanol/Acetic Acid (1:1): 25 mg/mL	[1][2][5]
Stability	Stable under normal conditions.	[1][5]
Incompatibilities	Strong oxidizing agents, acids, acid chlorides, acid anhydrides.	[1][5][7]
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon).	[1][2][5]

Spectroscopic Profile

Spectroscopic analysis is essential for the structural confirmation and purity assessment of chemical compounds.

- Nuclear Magnetic Resonance (¹H NMR): Proton NMR spectra are available for **4-Nitrobenzylamine hydrochloride** and are used to confirm the arrangement of protons in the molecule, verifying the integrity of the aromatic and benzylic protons.[4][8]
- Infrared (IR) Spectroscopy: IR spectra, available from both FTIR and ATR-IR techniques, can confirm the presence of key functional groups.[4] Expected characteristic peaks would include N-H stretches from the ammonium salt, C-H stretches from the aromatic ring and methylene group, and strong symmetric and asymmetric N-O stretches from the nitro group.
- Raman Spectroscopy: Raman spectra provide complementary vibrational information to IR spectroscopy and are also available for this compound.[4]

Safety and Handling

As a laboratory chemical, proper handling of **4-Nitrobenzylamine hydrochloride** is crucial to ensure personnel safety. It is classified as an irritant.[4][9]

- GHS Hazard Pictogram: GHS07 (Exclamation Mark)[1][4]
- Signal Word: Warning[1][3]
- Hazard Statements:
 - H315: Causes skin irritation.[3][4]
 - H319: Causes serious eye irritation.[3][4]
 - H335: May cause respiratory irritation.[1][4]
- Precautionary Statements:
 - P261: Avoid breathing dust.[1][4]
 - P280: Wear protective gloves/eye protection/face protection.[3][6]

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4][6]

Personal Protective Equipment (PPE): Standard laboratory PPE, including safety goggles, gloves, and a lab coat, is required.[9] Use only in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust.[9]

Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties discussed. These protocols are designed to be self-validating and are based on established laboratory principles.

Determination of Melting Point via Digital Melting Point Apparatus

Principle: The melting point is a fundamental property for assessing the purity of a crystalline solid. This protocol describes the use of a capillary-based digital melting point apparatus.

Methodology:

- **Sample Preparation:** Finely crush a small amount of **4-Nitrobenzylamine hydrochloride** crystals into a powder using a mortar and pestle.
- **Capillary Loading:** Tap the open end of a capillary tube into the powder to pack a small amount (2-3 mm height) of the sample into the closed end.
- **Instrument Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating Profile:**
 - Set a rapid heating ramp (e.g., 10-20 °C/min) to quickly approach the expected melting point (~265 °C).

- Once the temperature is within 20 °C of the expected melting point, reduce the ramp rate to 1-2 °C/min to ensure thermal equilibrium and accurate observation.
- Observation & Recording:
 - Record the temperature at which the first drop of liquid appears (onset of melting).
 - Record the temperature at which the entire sample has melted into a clear liquid (completion of melting).
 - Note any decomposition (e.g., charring, gas evolution), as is expected for this compound.

Caption: Workflow for Melting Point Determination.

Qualitative and Semi-Quantitative Solubility Assessment

Principle: Understanding a compound's solubility profile is critical for its use in solution-based reactions, formulations, and purification processes. This protocol outlines a systematic approach to assess solubility.

Methodology:

- Solvent Selection: Prepare a panel of common laboratory solvents of varying polarity (e.g., water, methanol, ethanol, acetone, dichloromethane, hexane).
- Sample Preparation: Weigh approximately 10 mg of **4-Nitrobenzylamine hydrochloride** into separate, labeled vials for each solvent.
- Initial Solvent Addition: Add 0.1 mL of the selected solvent to the corresponding vial.
- Agitation: Vigorously mix the vial using a vortex mixer for 30-60 seconds.
- Observation: Visually inspect the solution for undissolved solid.
- Incremental Solvent Addition: If the solid has not fully dissolved, continue adding the solvent in 0.1 mL increments, followed by agitation and observation, up to a total volume of 1 mL.

- Classification:
 - Soluble: The entire solid dissolves in ≤ 1 mL of solvent. A semi-quantitative value can be reported (e.g., soluble at 10 mg/mL).
 - Slightly Soluble: Partial dissolution is observed.
 - Insoluble: No significant dissolution is observed.
- Causality Note: As a hydrochloride salt, the compound is expected to have higher solubility in polar protic solvents like water and methanol compared to nonpolar solvents like hexane. The literature notes solubility in a methanol/acetic acid mixture, which provides a polar, acidic medium conducive to dissolving the salt.

Conclusion

4-Nitrobenzylamine hydrochloride is a well-characterized crystalline solid with a high melting point that signifies considerable lattice energy. Its nature as a salt dictates its solubility primarily in polar solvents. The provided safety information underscores its classification as an irritant, necessitating careful handling in a controlled laboratory environment. The experimental protocols and compiled data in this guide serve as a reliable resource for scientists, enabling safer and more effective utilization of this important chemical reagent.

References

- Title: **4-Nitrobenzylamine hydrochloride** | C7H9CIN2O2 | CID 11252467 Source: PubChem URL:[Link]
- Title: 4-nitrobenzylammonium HCL Source: ChemBK URL:[Link]
- Title: **4-Nitrobenzylamine hydrochloride** | 191434-5G | SIGMA-ALDRICH Source: SLS URL:[Link]

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